

Comparative Toxicity & Safety Profiling: Deoxy Fesoterodine vs. Fesoterodine API

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Deoxy Fesoterodine

CAS No.: 895137-81-2

Cat. No.: B601958

[Get Quote](#)

Executive Summary: The "Safety by Design" Deviation

Deoxy Fesoterodine (often identified as Fesoterodine Impurity A or Tolterodine Isobutyrate) represents a critical quality attribute in the manufacturing of Fesoterodine Fumarate. While Fesoterodine was engineered as a "Safety by Design" prodrug to bypass CYP2D6 metabolic variability, the presence of **Deoxy Fesoterodine** re-introduces this specific liability.

This guide provides a comparative toxicological assessment of **Deoxy Fesoterodine** against the parent API. The central thesis of this profile is that **Deoxy Fesoterodine** functions as a prodrug for Tolterodine, thereby mimicking the pharmacological and toxicological profile of Tolterodine rather than the predictable profile of Fesoterodine's active metabolite (5-HMT).

Structural & Chemical Identity

To understand the toxicity profile, one must first establish the structural divergence. Fesoterodine is the isobutyrate ester of 5-hydroxymethyl tolterodine (5-HMT). **Deoxy Fesoterodine** lacks the benzylic hydroxyl group, making it the isobutyrate ester of Tolterodine.

Table 1: Physicochemical Comparison

Feature	Fesoterodine Fumarate (Parent)	Deoxy Fesoterodine (Impurity)
Chemical Name	2-[(1R)-3-(di(propan-2-yl)amino)-1-phenylpropyl]-4-(hydroxymethyl)phenyl 2-methylpropanoate	2-[(1R)-3-(di(propan-2-yl)amino)-1-phenylpropyl]-4-methylphenyl 2-methylpropanoate
Active Metabolite	5-HMT (via esterases)	Tolterodine (via esterases)
Metabolic Pathway	CYP-Independent (Ester hydrolysis)	CYP2D6 Dependent (Post-hydrolysis)
Lipophilicity (LogP)	~5.1 (Prodrug)	~6.2 (Estimated - Higher Lipophilicity)
Molecular Weight	527.66 (Fumarate salt)	~395.58 (Free base)
Primary Risk	Anticholinergic (M3)	Pharmacokinetic Variability

Toxicological Mechanisms: The Metabolic Divergence

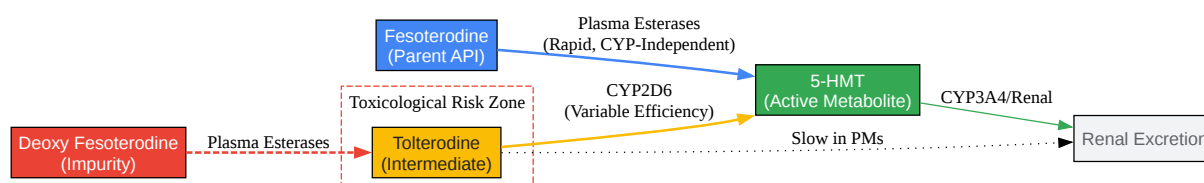
The toxicity of **Deoxy Fesoterodine** is not defined by unique off-target binding, but by its metabolic fate.

The CYP2D6 Liability

Fesoterodine is preferred over Tolterodine because it rapidly hydrolyzes to 5-HMT, bypassing the CYP2D6 pathway that renders Tolterodine pharmacokinetics highly variable between "Poor Metabolizers" (PM) and "Extensive Metabolizers" (EM).

- Mechanism: **Deoxy Fesoterodine** hydrolyzes to Tolterodine.
- Consequence: If present in high quantities, **Deoxy Fesoterodine** exposes the patient to Tolterodine. In CYP2D6 PMs, this leads to accumulation of Tolterodine, increasing the risk of QTc prolongation and severe anticholinergic side effects (dry mouth, urinary retention).

Visualizing the Pathway (Graphviz)



[Click to download full resolution via product page](#)

Figure 1: Metabolic Divergence. Note how **Deoxy Fesoterodine** funnels into the CYP2D6-dependent Tolterodine pathway, bypassing the safety advantage of the parent drug.

Comparative Safety Profile (In Vitro & In Silico) Genotoxicity (ICH M7 Assessment)

Based on the structural activity relationship (SAR) of the parent class (Tolterodine), **Deoxy Fesoterodine** does not present a structural alert for mutagenicity.

- Ames Test Prediction: Negative (Class 5).
- Rationale: The benzylic carbon modification (Methyl vs. Hydroxymethyl) does not introduce DNA-reactive electrophiles. Tolterodine itself has been extensively tested and found non-genotoxic.

Cardiotoxicity (hERG Inhibition)

Antimuscarinics carry a known risk of QT prolongation.

- Fesoterodine/5-HMT: Low risk of QT prolongation at therapeutic doses.
- **Deoxy Fesoterodine** (via Tolterodine): Tolterodine inhibits hERG K⁺ channels (IC₅₀ ~1.7 µM). Accumulation of Tolterodine (due to the impurity in CYP2D6 PMs) elevates this risk.

Table 2: Comparative Pharmacological Affinity

Receptor / Channel	5-HMT (Parent Metabolite)	Tolterodine (Impurity Metabolite)	Risk Implication
Muscarinic M3 (Bladder)	High Affinity (Ki ~ 3 nM)	High Affinity (Ki ~ 3 nM)	Similar Efficacy
Muscarinic M1 (Brain)	Moderate Affinity	Moderate Affinity	Cognitive impairment risk is similar.
Muscarinic M5 (Salivary)	High Affinity	High Affinity	Dry mouth (Xerostomia).
hERG Channel (Heart)	IC50 > 10 µM (Low Risk)	IC50 ~ 1.7 µM (Moderate Risk)	Impurity increases cardiac risk.

Experimental Protocols for Qualification

To qualify **Deoxy Fesoterodine** in a drug substance, the following protocols establish its safety margins relative to the parent.

Protocol A: Comparative Metabolic Stability (Microsomal)

Objective: To demonstrate the CYP2D6 dependency of the impurity compared to the parent.

- System: Human Liver Microsomes (HLM) pooled from mixed genotyped donors.
- Test Compounds: Fesoterodine (1 µM), **Deoxy Fesoterodine** (1 µM).
- Controls:
 - Positive: Dextromethorphan (CYP2D6 probe).
 - Inhibitor: Quinidine (Specific CYP2D6 inhibitor).
- Procedure:

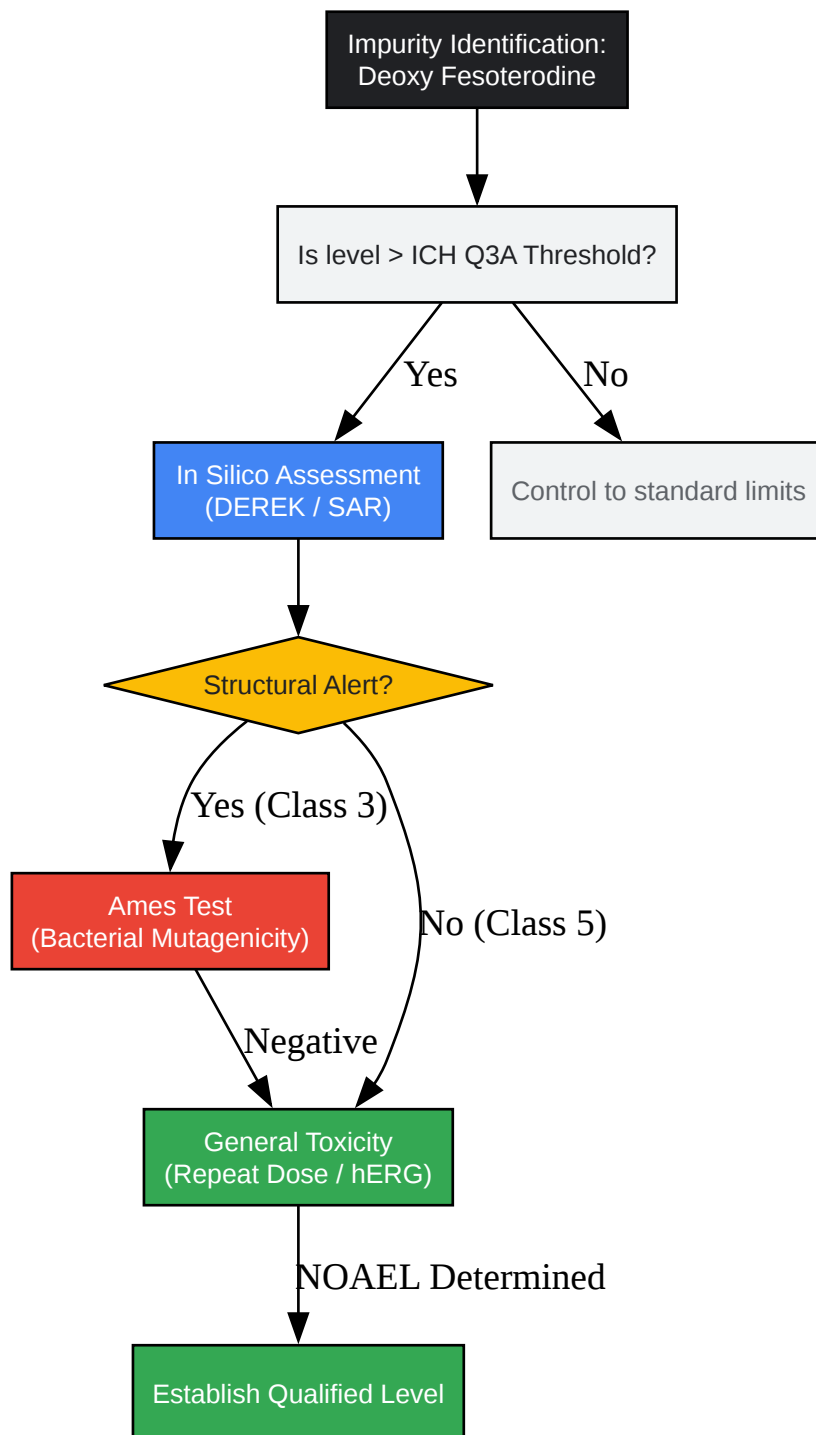
- Incubate compounds in HLM with NADPH regenerating system at 37°C.
- Aliquot sampling at t=0, 5, 15, 30, 60 min.
- Quench with ice-cold Acetonitrile (ACN).
- Analysis: LC-MS/MS monitoring disappearance of parent and appearance of metabolites (5-HMT vs Tolterodine).
- Acceptance Criteria:
 - Fesoterodine should show rapid conversion to 5-HMT regardless of Quinidine presence (Esterase driven).
 - **Deoxy Fesoterodine** should convert to Tolterodine; subsequent clearance of Tolterodine should be significantly inhibited by Quinidine.

Protocol B: hERG Patch Clamp Assay (GLP-Compliant)

Objective: To quantify the QT prolongation risk of the impurity.

- Cell Line: HEK293 cells stably expressing hERG (Kv11.1).
- Method: Whole-cell patch clamp.
- Solutions:
 - Extracellular: Standard Tyrode's solution.
 - Intracellular: K-aspartate based pipette solution.
- Voltage Protocol: Depolarize from -80 mV to +20 mV (2s), repolarize to -50 mV (2s) to elicit tail current.
- Dosing: Vehicle, **Deoxy Fesoterodine** (0.1, 1, 10, 30 µM), Positive Control (E-4031).
- Data Analysis: Calculate IC₅₀ based on tail current inhibition.
- Threshold: If IC₅₀ < 10 µM, the impurity is considered to have high cardiotoxic potential.

Visualizing the Qualification Workflow



[Click to download full resolution via product page](#)

Figure 2: Impurity Qualification Logic (ICH Q3A/M7). **Deoxy Fesoterodine** typically follows the "No Alert" path to General Toxicity testing.

Conclusion

Deoxy Fesoterodine is not merely a structural impurity; it is a pharmacokinetic liability. By metabolizing into Tolterodine, it circumvents the primary clinical advantage of Fesoterodine (CYP-independent metabolism).

Key Takeaways for Development:

- **Strict Control:** Due to the hERG liability of Tolterodine, **Deoxy Fesoterodine** levels should be minimized, particularly for high-dose (8 mg) Fesoterodine formulations.
- **Genotoxicity:** Low concern (Class 5).
- **General Toxicity:** The primary risk is cardiac safety in CYP2D6 poor metabolizers.

References

- European Medicines Agency (EMA). (2018). Assessment Report: Fesoterodine. Retrieved from
- U.S. Food and Drug Administration (FDA). (2012). Toviaz (fesoterodine fumarate) Prescribing Information. Retrieved from
- Malhotra, B., et al. (2009). "Comparison of the pharmacokinetics of fesoterodine and tolterodine." Journal of Clinical Pharmacology. Retrieved from
- International Council for Harmonisation (ICH). (2017). Guideline M7(R1): Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals. Retrieved from
- PubChem. (2024). Compound Summary: Fesoterodine. Retrieved from
- Kim, K.S., et al. (2015). "Inhibition of voltage-dependent K⁺ channels by antimuscarinic drug fesoterodine in coronary arterial smooth muscle cells." Korean Journal of Physiology & Pharmacology. Retrieved from
- [To cite this document: BenchChem. \[Comparative Toxicity & Safety Profiling: Deoxy Fesoterodine vs. Fesoterodine API\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:](#)

[\[https://www.benchchem.com/product/b601958/docs#comparative-toxicity-safety-profiling-deoxy-fesoterodine-vs-fesoterodine-api\]](https://www.benchchem.com/product/b601958/docs#comparative-toxicity-safety-profiling-deoxy-fesoterodine-vs-fesoterodine-api)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)